

Health and safety information for handling 3'-Fluoro-2'-hydroxyacetophenone.

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Compound of Interest

Compound Name: 3'-Fluoro-2'-hydroxyacetophenone

Cat. No.: B1278194

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An In-Depth Technical Guide to the Safe Handling of 3'-Fluoro-2'-hydroxyacetophenone

Introduction: A Profile of 3'-Fluoro-2'-hydroxyacetophenone

3'-Fluoro-2'-hydroxyacetophenone (CAS No. 699-92-3) is a substituted acetophenone derivative increasingly utilized as a key intermediate and building block in pharmaceutical development and materials science.^[1] Its unique molecular structure, featuring both a hydroxyl group and a fluorine atom, enhances its reactivity and utility in organic synthesis, particularly in the creation of complex molecules for drug discovery and agrochemicals.^[1] As with any reactive chemical intermediate, a comprehensive understanding of its hazard profile and the implementation of rigorous safety protocols are paramount for protecting researchers and ensuring the integrity of experimental outcomes.

This guide provides a detailed framework for the safe handling, storage, and disposal of **3'-Fluoro-2'-hydroxyacetophenone**, grounded in established safety principles and regulatory standards. It is designed for laboratory personnel, from bench scientists to facility managers, who are responsible for maintaining a safe research environment.

Hazard Identification and Risk Analysis

While specific toxicological data for **3'-Fluoro-2'-hydroxyacetophenone** is not extensively published, the Globally Harmonized System (GHS) classifications for this compound and its

close structural analogs provide a clear and actionable hazard profile. The primary risks associated with this compound involve irritation to the skin, eyes, and respiratory system.

GHS Hazard Classifications:

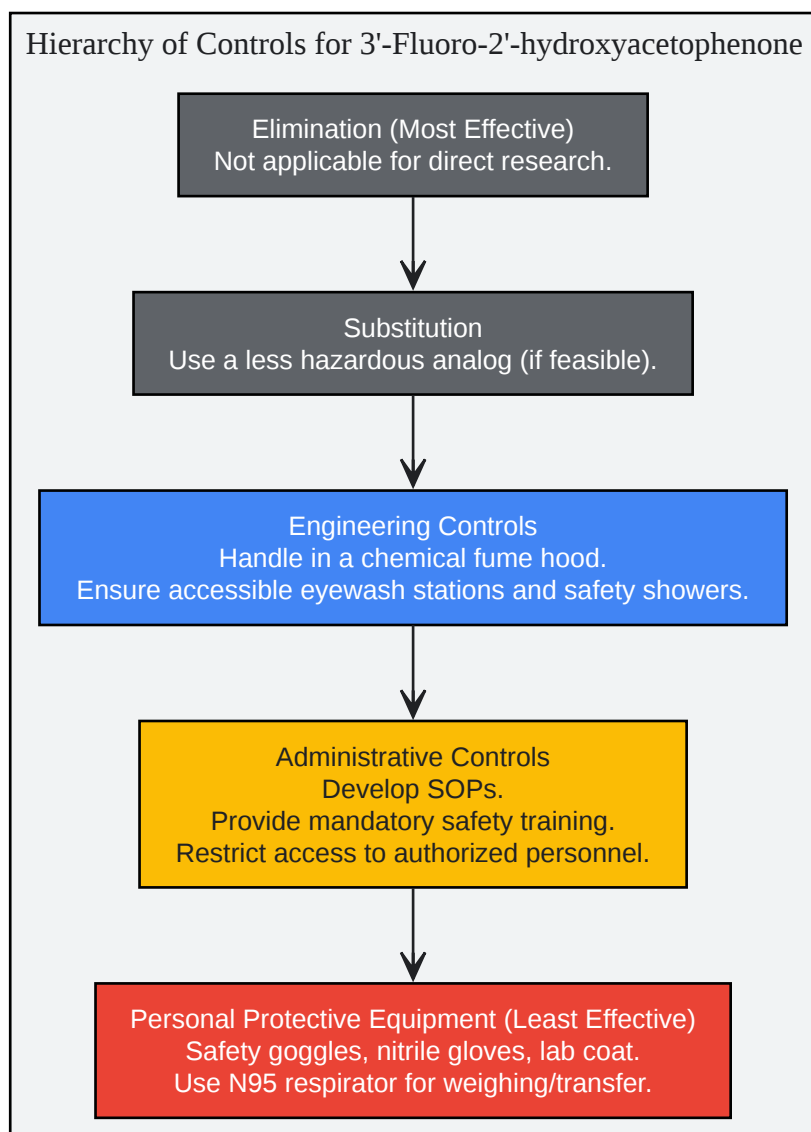
- Skin Irritation (Category 2): Causes skin irritation.[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)
- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[2\]](#)

The compound is typically a yellow or beige solid or powder, which means that dust generation during handling is a primary route of exposure that must be controlled.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Physicochemical and Hazard Data Summary	
CAS Number	699-92-3 [1] [5] [6]
Molecular Formula	C ₈ H ₇ FO ₂ [1] [5]
Molecular Weight	154.14 g/mol [1] [5]
Appearance	Yellow to beige solid, crystals, or powder [1] [2] [4]
Melting Point	56 - 81.5 °C [2] [4]
GHS Signal Word	Warning [2] [6]
Hazard Statements	H302, H315, H319, H335 [2] [6]

The Hierarchy of Controls: A Systematic Approach to Safety

To mitigate the risks identified, a systematic approach based on the hierarchy of controls must be implemented. This framework prioritizes the most effective safety measures first.



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Caption: Hierarchy of controls applied to handling **3'-Fluoro-2'-hydroxyacetophenone**.

- **Engineering Controls:** This is the most critical physical control measure. Always handle **3'-Fluoro-2'-hydroxyacetophenone** within a certified chemical fume hood to control airborne dust and vapors, protecting the user from respiratory exposure.[7][8] Facilities must be equipped with readily accessible and tested eyewash stations and safety showers.[8][9]
- **Administrative Controls:** Develop and enforce a standard operating procedure (SOP) specific to this chemical. All personnel must receive documented training on its hazards and safe

handling procedures before use. Clearly label all containers with the chemical name and appropriate GHS hazard symbols.

- **Personal Protective Equipment (PPE):** PPE is the final line of defense and is non-negotiable. The required PPE includes:
 - **Eye/Face Protection:** Chemical safety goggles or safety glasses with side-shields are mandatory to prevent eye contact.[\[8\]](#)[\[9\]](#)
 - **Skin Protection:** A flame-resistant lab coat and chemical-resistant gloves (e.g., nitrile) must be worn to prevent skin contact.[\[9\]](#) Always inspect gloves for tears or degradation before use and wash hands thoroughly after removal.
 - **Respiratory Protection:** While a fume hood is the primary control, a NIOSH-approved N95 dust mask or equivalent respirator should be used during procedures where dust generation is likely, such as weighing or transfers outside of direct ventilation.[\[7\]](#)

Standard Operating Protocol: From Receipt to Disposal

Adherence to a strict, step-by-step protocol minimizes the risk of exposure and contamination.

I. Pre-Handling and Preparation

- **Verify Controls:** Confirm that the chemical fume hood is operational and that the safety shower and eyewash station have been recently tested.
- **Assemble Materials:** Gather all necessary equipment, including spatulas, weigh boats, and sealable containers, within the fume hood to minimize movement.
- **Don PPE:** Put on all required PPE (lab coat, gloves, eye protection) before approaching the chemical storage area.

II. Handling and Dispensing

- **Transport:** Keep the chemical in its original, tightly sealed container during transport from the storage location to the laboratory.

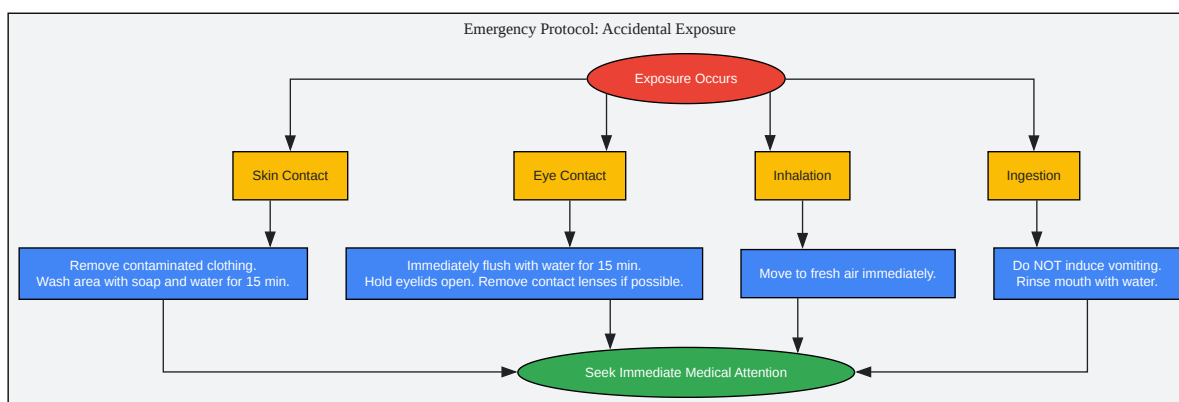
- Dispensing: Perform all weighing and transfer operations within the fume hood. Handle the solid carefully to minimize the generation of airborne dust.[7]
- Container Management: Keep the primary container tightly closed when not in use.[7][10]
- Avoid Incompatibilities: Ensure the compound is not stored or handled near strong oxidizing agents, acids, or bases.[11]

III. Post-Handling and Waste Disposal

- Decontamination: Wipe down the work surface within the fume hood and any equipment used with an appropriate solvent and cleaning agent.
- Waste Collection: Dispose of contaminated materials (e.g., weigh boats, gloves, paper towels) in a dedicated, clearly labeled hazardous waste container.
- Disposal: All chemical waste must be disposed of according to institutional and local environmental regulations. Do not pour down the drain.[2]
- Doff PPE: Remove PPE in the correct order (gloves first, followed by lab coat and eye protection) to prevent self-contamination. Wash hands thoroughly with soap and water immediately after.

Emergency Response Protocols

Rapid and correct response to an accidental exposure or spill is critical. All personnel must be familiar with these procedures.



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Caption: Decision workflow for responding to accidental exposure.

First-Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][8] Seek immediate medical attention.[9]
- Skin Contact: Remove all contaminated clothing and shoes.[2] Immediately wash the affected skin with plenty of soap and water for at least 15 minutes.[2] Seek medical attention if irritation develops or persists.[12]
- Inhalation: Move the affected person to fresh air at once.[8] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[8][9]
- Ingestion: Do NOT induce vomiting.[8] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[8] Never give anything by mouth to

an unconscious person.[9] Seek immediate medical attention.

Spill Response:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation and wear full PPE, including respiratory protection if necessary.
- Carefully sweep up the spilled solid material, avoiding dust generation.[7][12]
- Place the material into a suitable, labeled container for hazardous waste disposal.[7][12]
- Clean the spill area thoroughly.

Firefighting Measures:

- The compound is combustible.[13]
- Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[2][9][10]
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products like carbon oxides and hydrogen fluoride.[2][9]

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